

# 3-Nitro-2-butanol storage conditions

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## Compound Focus: 3-Nitro-2-butanol

CAS No.: 6270-16-2

Cat. No.: S1532745

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## Storage & Handling Specifications

The table below outlines the fundamental storage conditions for **3-Nitro-2-butanol** [1] [2] [3].

Specification	Condition
Container	Tightly closed container [3].
Environment	Cool, dry, and well-ventilated place [1] [3].
Temperature	Store in a cool place [1].
Incompatible Materials	Strong oxidizing agents, strong bases, acid chlorides, and acid anhydrides [1] [3].

## Physical & Chemical Properties

Understanding its properties can help in planning storage and risk assessments. Key data is consolidated below [1] [2] [3].

Property	Value / Description
Physical State	Liquid [2] [3]
Appearance	Clear, slightly yellow liquid [3]
Molecular Formula	$C_4H_9NO_3$ [1] [2] [4]
Molecular Weight	119.12 g/mol [1] [2] [4]
Flash Point	91 °C (195.8 °F) - closed cup [1] [2] [3]
Density	~1.1 g/mL at 25°C [1] [2]
Boiling Point	55 °C at 0.7 hPa [1]

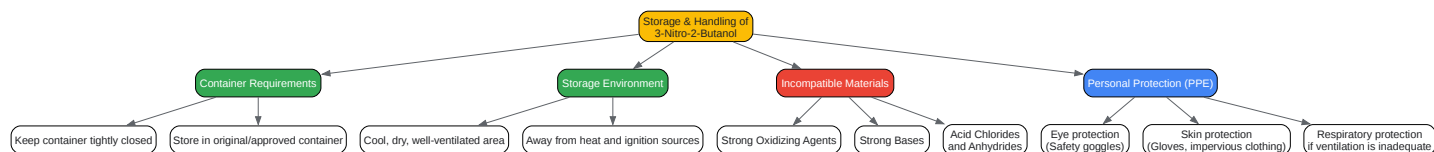
## Hazards and Safety Overview

**3-Nitro-2-butanol** requires careful handling due to its irritant and combustible nature [1] [2].

- **Health Hazards:** May cause **skin irritation**, **serious eye irritation**, and **respiratory irritation** [1] [2].
- **Fire Hazard:** Classified as a **combustible liquid** (Flash point of 91°C) [1] [2] [3]. Unsuitable extinguishing media: **Do NOT use water jet** [1].
- **Personal Protective Equipment (PPE):** Recommended PPE includes **safety glasses or goggles**, **appropriate gloves**, and, where risk assessment indicates, **respiratory protection** [1] [3]. **Impervious clothing** is also advised to prevent skin contact [1].

## Storage & Handling Workflow

The diagram below summarizes the logical workflow for the safe storage and handling of **3-Nitro-2-butanol**.



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## Frequently Asked Questions

**Q1: Can 3-Nitro-2-butanol be stored in a standard chemical storage cabinet at room temperature?**

Yes, it can be stored at room temperature in a well-ventilated area. The primary concerns are keeping the container **tightly sealed** and storing it **away from heat, sparks, and incompatible materials** like strong oxidizers and bases [1] [3].

**Q2: What is the first aid measure for eye contact with 3-Nitro-2-butanol?** Immediately **rinse the eyes cautiously with water for at least 15 minutes**, occasionally lifting the upper and lower eyelids. **Remove contact lenses** if present and easy to do. Continue rinsing and **get immediate medical attention** [1] [3].

**Q3: Is 3-Nitro-2-butanol regulated for transport?** According to the searched safety data sheets, **3-Nitro-2-butanol is not classified as dangerous goods** for transport by road (ADR/RID), sea (IMDG), or air (IATA) [1]. However, always consult the most recent SDS for your specific region before shipping.

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## References

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2. - 3 - Nitro - 2 , mixture of isomers 98 6270-16-2 butanol [sigmaaldrich.com]
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